

Personal protective equipment for handling (E)-5-Tetradecene

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Compound of Interest

Compound Name: (E)-5-Tetradecene

Cat. No.: B196200

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Essential Safety and Handling Guide for (E)-5-Tetradecene

This guide provides immediate, essential safety and logistical information for handling **(E)-5-Tetradecene** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining operational and disposal plans.

(E)-5-Tetradecene is a long-chain alkene. While specific safety data for this compound is limited, the following guidance is based on information for the closely related and structurally similar compound, 1-Tetradecene, and general best practices for handling volatile and flammable organic compounds.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **(E)-5-Tetradecene** and the related 1-Tetradecene are provided below for reference. This data is crucial for understanding the substance's behavior and potential hazards.

Property	(E)-5-Tetradecene	1-Tetradecene
Molecular Formula	C ₁₄ H ₂₈ [1] [2] [3]	C ₁₄ H ₂₈
Molecular Weight	~196.37 g/mol [1] [2] [3] [4]	196.37 g/mol
Appearance	Liquid	Liquid
Boiling Point	~250 °C [1]	252 - 254 °C
Melting Point	Not available	5.5 °C
Flash Point	Not available	102 °C (closed cup)
Density	~0.8 g/cm ³ at 20 °C [1]	0.762 g/cm ³ at 20 °C
Solubility in Water	0.0139 mg/L @ 25 °C (estimated) [5]	Not available
Autoignition Temperature	Not available	235 °C [6]
Explosive Limits	Not available	Lower: 0.5 %(V), Upper: 6.5 %(V)

Hazard Identification and Personal Protective Equipment (PPE)

(E)-5-Tetradecene should be handled with care, assuming it presents hazards similar to other alkenes. The primary hazards include flammability and potential aspiration toxicity.

Hazard Statements:

- H304: May be fatal if swallowed and enters airways.[\[7\]](#)[\[8\]](#)
- Repeated exposure may cause skin dryness or cracking.[\[6\]](#)

Recommended Personal Protective Equipment (PPE):

PPE Type	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[9]	To prevent skin contact.
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be necessary if there is a splash hazard.[9][10]	To protect eyes and face from splashes.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities or in case of splash risk, chemical-resistant coveralls or an apron should be worn.[9]	To prevent skin exposure.
Respiratory Protection	Not typically required for small-scale laboratory use with adequate ventilation. If vapors are not adequately controlled, a NIOSH-approved respirator with organic vapor cartridges should be used.[11]	To prevent inhalation of vapors.

Experimental Protocols: Handling, Storage, and Disposal

Handling:

- Ventilation: Always handle **(E)-5-Tetradecene** in a well-ventilated area, preferably within a chemical fume hood.[11]
- Avoid Ignition Sources: Keep away from open flames, sparks, and hot surfaces.[11] This compound is combustible and its vapors can form explosive mixtures with air upon intense heating.

- **Grounding:** For transfers of larger quantities, ensure containers are properly grounded to prevent static discharge.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Do not breathe vapors. Wash hands thoroughly after handling.

Storage:

- **Container:** Store in a tightly closed, original container.
- **Conditions:** Keep in a cool, dry, and well-ventilated area.[\[11\]](#)
- **Incompatibilities:** Store away from strong oxidizing agents, strong acids, and strong bases. [\[11\]](#)
- **Inert Atmosphere:** For long-term storage or to maintain purity, consider storing under an inert gas as the material may be air-sensitive.

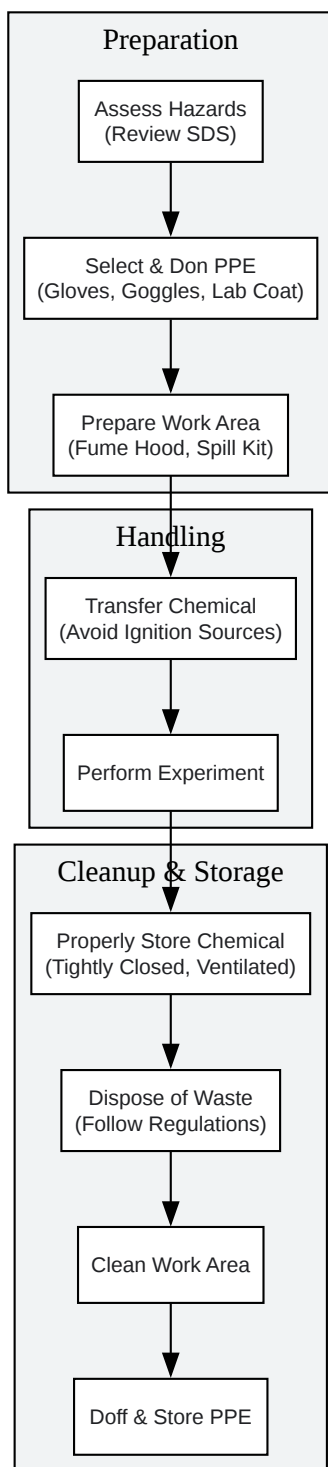
Disposal:

- **Waste Classification:** This material, if disposed of, may be considered a hazardous waste. Consult local, state, and federal regulations for proper disposal.
- **Disposal Method:** Dispose of contents and container to an approved waste disposal plant. Do not mix with other waste. Do not allow to enter drains or waterways.
- **Container Disposal:** Handle uncleaned containers as you would the product itself.

Emergency Procedures

Emergency Situation	Procedure
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower. If irritation persists, seek medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
Inhalation	Move person to fresh air. If not breathing, give artificial respiration. ^[6] If symptoms persist, call a physician.
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately. ^[6] If vomiting occurs naturally, have the victim lean forward to reduce the risk of aspiration.
Fire	Use dry chemical, carbon dioxide (CO ₂), or foam to extinguish. Wear self-contained breathing apparatus (SCBA) and full protective gear. ^[11]
Accidental Release	Ensure adequate ventilation. Remove all sources of ignition. Absorb spill with inert material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal.

Workflow for Handling (E)-5-Tetradecene



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Caption: Workflow for the safe handling of **(E)-5-Tetradecene**.

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